

What is the chemical structure of L-Lysine acetate?

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Compound of Interest

Compound Name: *L-Lysine acetate*

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L-Lysine Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

L-Lysine acetate, the salt formed from the essential amino acid L-Lysine and acetic acid, is a compound of significant interest in the pharmaceutical and biotechnology sectors. Its enhanced solubility and stability compared to free L-Lysine make it a preferred formulation component. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and synthesis of **L-Lysine acetate**, tailored for professionals in research and drug development.

Chemical Structure and Identification

L-Lysine acetate is an organic salt resulting from the acid-base reaction between the basic amino groups of L-Lysine and the acidic carboxyl group of acetic acid. L-Lysine, a diprotic basic amino acid, possesses two amino groups (α and ϵ) and one carboxyl group. In the presence of acetic acid, the more basic ϵ -amino group is protonated, forming an ammonium ion, which then forms an ionic bond with the acetate anion.

The chemical structure can be represented as follows:

Molecular Formula: C₈H₁₈N₂O₄[\[1\]](#)

Chemical Identifiers:

Identifier	Value
CAS Number	57282-49-2 [1]
Molecular Weight	206.24 g/mol [1]
SMILES	<chem>CC(=O)O.NCCCC--INVALID-LINK--C(=O)O</chem> [1]
InChI	InChI=1S/C6H14N2O2.C2H4O2/c7-4-2-1-3-5(8)6(9)10;1-2(3)4/h5H,1-4,7-8H2,(H,9,10);1H3,(H,3,4)/t5-;/m0./s1 [1]

Physicochemical Properties

The physicochemical properties of **L-Lysine acetate** are crucial for its application in various formulations. A summary of these properties is presented in the table below.

Property	Value	Reference
Appearance	White crystalline powder	
Solubility	Freely soluble in water	Evonik
pKa of L-Lysine (α-amino)	8.95	
pKa of L-Lysine (ε-amino)	10.53	
pKa of L-Lysine (carboxyl)	2.18	
pKa of Acetic Acid	4.76	

Synthesis of L-Lysine Acetate

The synthesis of **L-Lysine acetate** is typically achieved through the direct reaction of L-Lysine with acetic acid in a suitable solvent, followed by crystallization.

Reaction Pathway

The formation of **L-Lysine acetate** is a straightforward acid-base neutralization reaction. The acetic acid protonates one of the amino groups of L-Lysine, leading to the formation of the acetate salt.

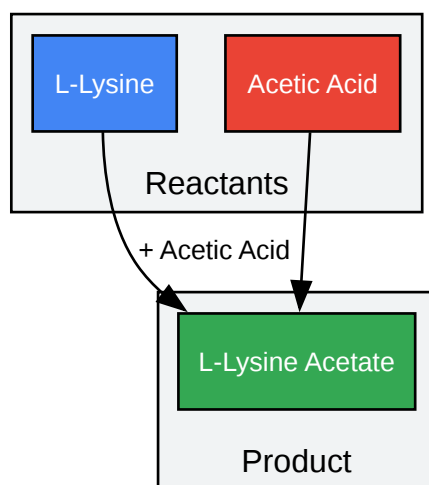


Figure 1: Formation of L-Lysine Acetate

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Figure 1: Formation of **L-Lysine Acetate**

Experimental Protocol

The following is a generalized experimental protocol for the synthesis of **L-Lysine acetate**, based on methodologies described in the literature.

Materials:

- L-Lysine
- Glacial Acetic Acid
- Distilled Water
- Ethanol (for crystallization, optional)

- Activated Carbon (for decolorization)

Procedure:

- Dissolution: Dissolve a known quantity of L-Lysine in distilled water. The concentration can be adjusted based on the desired scale of the reaction.
- Reaction: Slowly add a stoichiometric equivalent of glacial acetic acid to the L-Lysine solution while stirring. The reaction is exothermic, and the temperature may need to be controlled.
- Decolorization: Add a small amount of activated carbon to the solution and stir for a period to remove any colored impurities.
- Filtration: Filter the solution to remove the activated carbon and any other solid impurities.
- Crystallization: Concentrate the filtrate by evaporating the solvent under reduced pressure. The **L-Lysine acetate** will crystallize out of the solution. The crystallization process can be aided by cooling the solution or by the addition of a less polar solvent like ethanol.
- Isolation and Drying: Collect the crystals by filtration, wash with a small amount of cold solvent, and dry under vacuum to obtain the final product.

Experimental Workflow

The logical flow of the synthesis process can be visualized as follows:

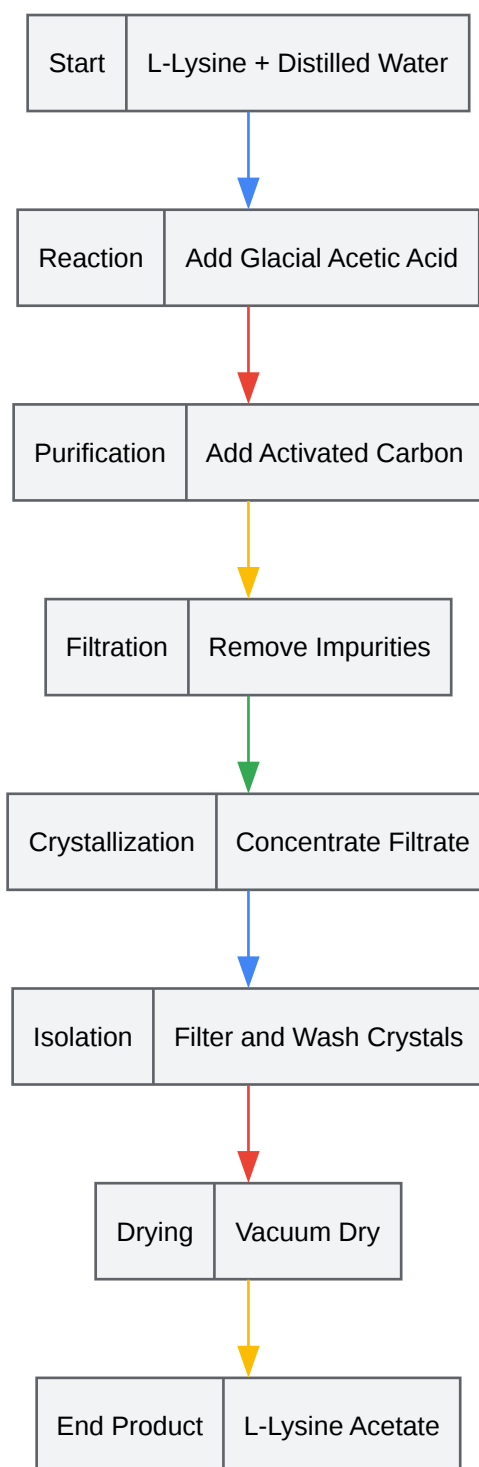


Figure 2: Experimental Workflow for L-Lysine Acetate Synthesis

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Figure 2: Experimental Workflow for **L-Lysine Acetate** Synthesis

Conclusion

This technical guide has provided a detailed overview of the chemical structure, properties, and synthesis of **L-Lysine acetate**. The information presented, including the structured data tables and process diagrams, is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and related fields. The well-defined characteristics and synthesis protocol of **L-Lysine acetate** underscore its utility and importance in various scientific applications.

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References

- 1. L-Lysine, acetate (1:1) | C₈H₁₈N₂O₄ | CID 104152 - PubChem [pubchem.ncbi.nlm.nih.gov]
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